

# 5-Aminooxazole-4-carboxamide CAS number and properties

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## Compound of Interest

Compound Name: 5-Aminooxazole-4-carboxamide

Cat. No.: B1371615

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An In-depth Technical Guide to **5-Aminooxazole-4-carboxamide**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Aminooxazole-4-carboxamide** is a heterocyclic organic compound featuring an oxazole ring substituted with an amino group and a carboxamide group. The oxazole scaffold is a key structural motif in numerous biologically active compounds and approved pharmaceuticals, valued for its ability to participate in hydrogen bonding and other molecular interactions. This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **5-Aminooxazole-4-carboxamide**, with a focus on its relevance to researchers in medicinal chemistry and drug discovery. While specific experimental data for this compound is limited in publicly accessible literature, this document synthesizes available information and provides expert insights based on the chemistry of analogous structures.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The properties of **5-Aminooxazole-4-carboxamide** are summarized below.

Table 1: Physicochemical Properties of **5-Aminooxazole-4-carboxamide**

Property	Value	Source
CAS Number	30380-27-9	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub>	[1][3]
Molecular Weight	127.10 g/mol	[1][3]
Appearance	White to off-white crystalline solid (predicted)	Inferred
Melting Point	Not available. Expected to be a high-melting solid.	-
Boiling Point	339.5 °C at 760 mmHg	[1][4]
Density	1.47 g/cm <sup>3</sup>	[1][4]
Solubility	Expected to have some solubility in water and polar organic solvents like DMSO and methanol.	Inferred
pKa	Not available. The amino group is expected to be basic, and the amide proton weakly acidic.	-
LogP	0.63720	[1]

## Synthesis and Reactivity

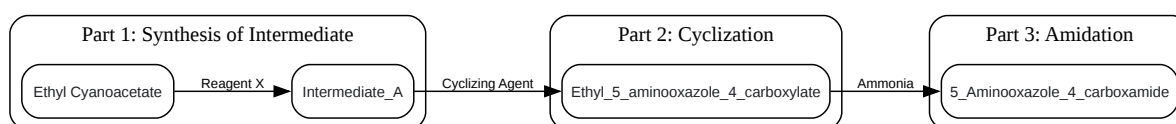
While a specific, detailed synthesis protocol for **5-Aminooxazole-4-carboxamide** is not readily available in the literature, a plausible synthetic route can be proposed based on established methods for the synthesis of similar 5-aminooxazole derivatives.

## Proposed Synthetic Pathway

A potential synthetic route to **5-Aminooxazole-4-carboxamide** could start from ethyl cyanoacetate and involve the formation of an intermediate that is then cyclized to form the oxazole ring. A related synthesis for ethyl 5-aminooxazole-4-carboxylate has been mentioned

as a precursor for other molecules, suggesting its accessibility[5]. The carboxamide could then be formed from the corresponding ester.

A plausible synthesis is outlined below, drawing inspiration from the synthesis of related 5-aminoisoxazoles which involves the reaction of a cyanoacetate derivative with hydroxylamine[6]. For the oxazole ring, a different cyclization strategy would be required.



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## References

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